

# An In-depth Technical Guide to 1-Iodopentane

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## Compound of Interest

Compound Name: 1-Iodopentane

Cat. No.: B145852

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This technical guide provides a comprehensive overview of the core molecular properties of **1-iodopentane**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Synonyms

**1-Iodopentane**, also known as n-amyl iodide or pentyl iodide, is an alkyl halide.<sup>[1][2][3][4]</sup> It is a colorless to light red or yellow liquid and is insoluble in water but soluble in organic solvents like alcohol and ether.<sup>[1][5][6]</sup> This compound is often used in organic synthesis and as a solvent.<sup>[5][7]</sup>

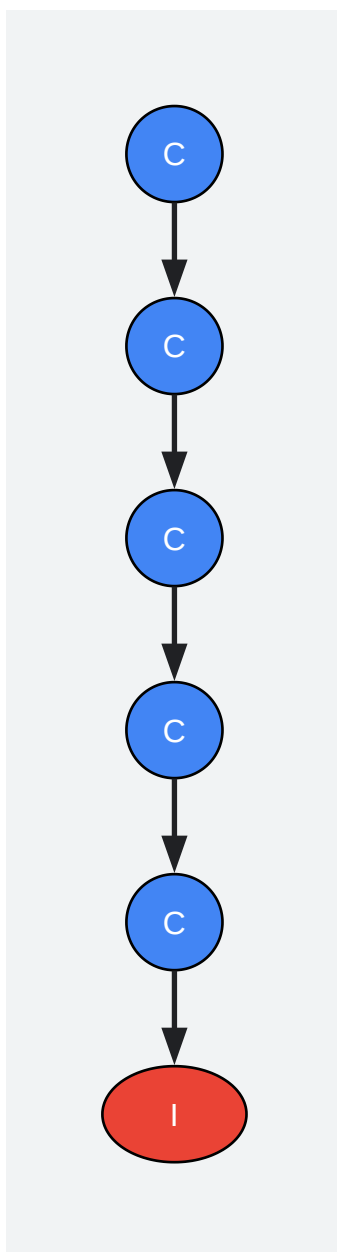
## Core Molecular and Physical Properties

The fundamental quantitative data for **1-iodopentane** are summarized in the table below. These properties are critical for its application in experimental and developmental settings.

Property	Value
Molecular Formula	C5H11I
Linear Formula	CH3(CH2)4I
Molecular Weight	198.05 g/mol [1][3][4][8]
Exact Mass	197.99055 Da[1]
CAS Number	628-17-1[1][2][3]
Density	1.517 g/mL at 25 °C[5][7][8]
Boiling Point	154-155 °C[5][7][8]
Melting Point	-86 °C[5]
Flash Point	124 °F (51 °C)[5]
Refractive Index	n20/D 1.495[5][7][8]
Vapor Pressure	3.65 mmHg at 25 °C[5]

## Structural Representation

The structural formula of **1-iodopentane** illustrates the linear five-carbon chain (pentyl group) attached to an iodine atom.



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Caption: Skeletal structure of **1-Iodopentane**.

## Methodological Considerations for Property Determination

The characterization of **1-iodopentane**, including the determination of its molecular weight and formula, relies on standard analytical chemistry protocols.

- **Molecular Weight and Formula Determination:** The molecular formula (C<sub>5</sub>H<sub>11</sub>I) is typically confirmed through a combination of elemental analysis and mass spectrometry. High-resolution mass spectrometry provides the exact mass of the molecule, which can be used to deduce its elemental composition with high confidence. The nominal molecular weight (198.05 g/mol) is calculated from the atomic weights of its constituent atoms (carbon, hydrogen, and iodine).[1][2]
- **Structural Elucidation:** The linear structure, CH<sub>3</sub>(CH<sub>2</sub>)<sub>4</sub>I, is confirmed using spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (<sup>1</sup>H NMR and <sup>13</sup>C NMR) and Infrared (IR) spectroscopy. These methods provide detailed information about the connectivity of atoms and the types of chemical bonds present in the molecule.
- **Physicochemical Properties:** Properties such as boiling point, melting point, and density are determined through established physical chemistry experiments. For instance, the boiling point is measured at a specific pressure, and the density is typically measured using a pycnometer or a density meter at a controlled temperature.[5]

The data presented in this guide are based on values reported in peer-reviewed literature and established chemical databases, ensuring their reliability for research and development purposes.

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